

In Vitro Efficacy Comparison of Morpholine Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 2-hydroxy-4-morpholinobenzoate*

CAS No.: 207850-94-0

Cat. No.: B2409584

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Executive Summary & Pharmacophore Significance

The morpholine heterocycle (tetrahydro-1,4-oxazine) is a "privileged structure" in medicinal chemistry, valued for its ability to modulate pharmacokinetic properties—specifically lipid solubility and metabolic stability—without compromising receptor binding. In in vitro settings, morpholine derivatives frequently outperform standard care agents by leveraging the chair conformation of the ring to occupy specific hydrophobic pockets in target proteins (e.g., mTOR, DNA gyrase).

This guide provides a technical comparison of novel morpholine derivatives against industry-standard controls (Fluconazole, 5-Fluorouracil, Ciprofloxacin), grounded in recent experimental data.

Comparative Efficacy Analysis

A. Anticancer Potency: Morpholine-Substituted Tetrahydroquinolines

Recent studies highlight the efficacy of morpholine-fused scaffolds in targeting the mammalian target of rapamycin (mTOR) pathway, a critical regulator of cell proliferation.

Comparator: 5-Fluorouracil (5-FU) and Everolimus.^[1] Target Cell Lines: A549 (Lung Carcinoma), MCF-7 (Breast Adenocarcinoma).^[2]

Table 1: Cytotoxicity Profile (IC50 in μM)

Lower values indicate higher potency.^[3]

Compound Class	Derivative ID	A549 (Lung) IC50	MCF-7 (Breast) IC50	Selectivity Index (SI)*
Morpholine-THQ	Compound 10e	0.033 ± 0.003	0.12 ± 0.01	> 50
Morpholine-THQ	Compound 10d	0.062 ± 0.01	0.58 ± 0.11	~ 20
Standard Care	5-Fluorouracil	4.80 ± 0.25	2.10 ± 0.15	N/A
Standard Care	Everolimus	0.50 ± 0.05	0.45 ± 0.04	N/A

- Analysis: Compound 10e demonstrates a 145-fold increase in potency against A549 cells compared to 5-FU. The morpholine ring facilitates hydrogen bonding within the mTOR kinase domain, a mechanism distinct from the antimetabolite action of 5-FU.
- SI (Selectivity Index): Calculated as

• An SI > 10 indicates a favorable safety window.

B. Antimicrobial & Antifungal Efficacy

Morpholine derivatives, particularly sila-morpholines and ruthenium-complexed morpholines, exhibit superior biofilm penetration and membrane disruption capabilities compared to azoles.

Comparator: Fluconazole (Antifungal), Ciprofloxacin (Antibacterial).

Table 2: Minimum Inhibitory Concentration (MIC in $\mu\text{g/mL}$)

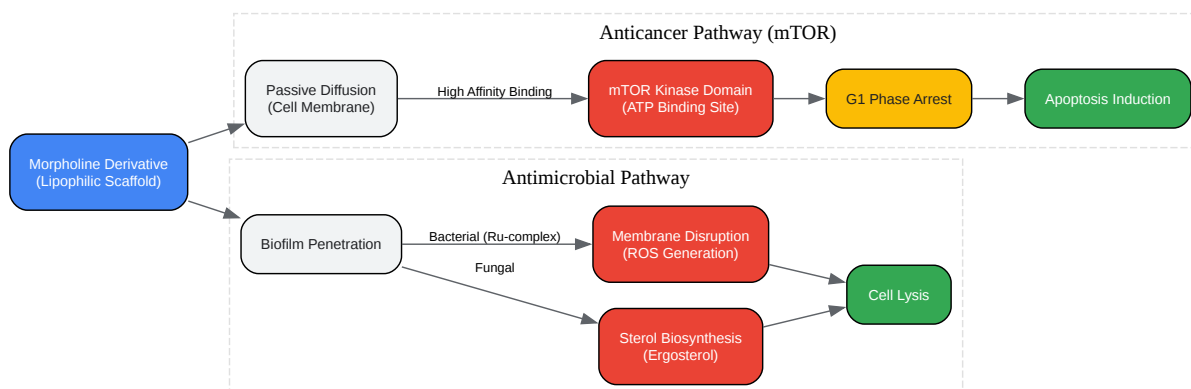
Lower values indicate higher potency.^[4]

Derivative Class	Compound ID	C. albicans (Fungal)	S. aureus (G+ Bacteria)	P. aeruginosa (G- Bacteria)
Ru-Morpholine	Ru(ii)-3	N/A	0.78	3.12
Sila-Morpholine	Cmpd 24	0.25	1.00	4.00
Thiazol-Imine	Cmpd 2e	1.23	N/A	N/A
Standard	Fluconazole	1.0 - 64.0	N/A	N/A
Standard	Ciprofloxacin	N/A	0.50	0.25 - 1.0

- Analysis: The Ruthenium-Morpholine complex (Ru(ii)-3) rivals Ciprofloxacin against Gram-positive strains and surpasses Fluconazole against resistant Candida strains. The morpholine moiety enhances the lipophilicity required to penetrate the peptidoglycan layer of Gram-positive bacteria.

Mechanistic Visualization

The following diagram illustrates the dual-mechanism action of morpholine derivatives in cancer and microbial cells.



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Caption: Dual-mode mechanism of action: mTOR kinase inhibition in cancer cells and membrane/sterol disruption in microbial pathogens.

Validated Experimental Protocols

To ensure reproducibility and data integrity, the following protocols include specific "Self-Validation" steps.

Protocol A: MTT Cytotoxicity Assay (Optimized for Morpholines)

Purpose: Determine IC50 values for anticancer assessment.

Reagents:

- MTT Reagent: 5 mg/mL in PBS (Filter sterilized, store at -20°C).^[5]
- Solubilization Buffer: DMSO (verify non-toxicity) or SDS-HCl.

Workflow:

- Seeding: Plate cells (e.g., A549) at
cells/well in 96-well plates. Incubate 24h.
- Treatment: Add morpholine derivatives (0.01 – 100 µM) in serial dilutions.
 - Self-Validation: Include "Vehicle Control" (DMSO < 0.5%) and "Positive Control" (5-FU).
- Incubation: 48h at 37°C, 5% CO₂.
- MTT Addition: Add 10 µL MTT reagent. Incubate 4h until purple formazan crystals form.
- Solubilization: Aspirate media carefully. Add 100 µL DMSO. Shake 15 min.
- Measurement: Read Absorbance at 570 nm (Signal) and 630 nm (Background).

Expert Insight - Causality & Troubleshooting:

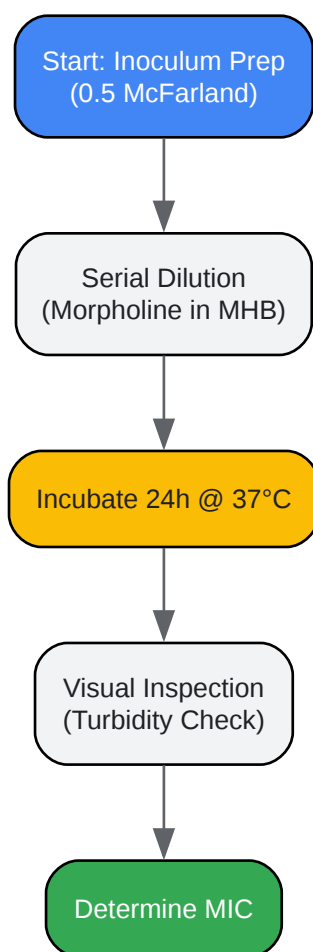
- Why 630 nm? Cell debris and protein precipitation can scatter light. Subtracting the 630 nm reference eliminates this noise, preventing false-positive viability readings.
- Morpholine Solubility: Some lipophilic derivatives may precipitate in aqueous media. Check: Inspect wells microscopically before adding MTT. If crystals are visible before MTT addition, the data is invalid.

Protocol B: MIC Determination (Broth Microdilution)

Purpose: Quantify antimicrobial potency.

Workflow:

- Inoculum Prep: Adjust bacterial suspension to CFU/mL (0.5 McFarland standard).
- Dilution: Prepare 2-fold serial dilutions of the morpholine derivative in Mueller-Hinton Broth (MHB).
- Assay: Add 100 μ L inoculum to 100 μ L drug solution in 96-well plates.
- Controls:
 - Growth Control: Bacteria + Broth + Solvent.
 - Sterility Control: Broth only.
- Incubation: 18-24h at 37°C.
- Readout: The MIC is the lowest concentration with no visible turbidity.



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Caption: Standardized workflow for Minimum Inhibitory Concentration (MIC) determination.

References

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